

Structural Elucidation and Analytical Profiling of 3,3-Dimethylacryloyl Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3,3-Dimethylacryloyl chloride

CAS No.: 3350-78-5

Cat. No.: B1584248

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Synonyms: Senecioyl chloride, 3-Methyl-2-butenoyl chloride CAS: 3350-78-5 | Formula: C_5H_7ClO | MW: 118.56 g/mol

Executive Summary

3,3-Dimethylacryloyl chloride is a critical electrophilic acylating agent used primarily to introduce the dimethylacryloyl moiety (senecioyl group) into complex alkaloids, terpenes, and pharmaceutical intermediates. Its structural integrity is defined by the conjugated enone system, which imparts specific reactivity profiles distinguishable by spectroscopic analysis. This guide provides the definitive spectroscopic signatures (NMR, IR, MS) required to validate identity and purity during synthesis.

Safety & Handling Protocols

Hazard Class: Corrosive (Skin/Eye Damage), Lachrymator. Reactivity: Violently hydrolyzes in water to release HCl and 3,3-dimethylacrylic acid.

- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C.

- Quenching: Residual acid chloride must be quenched by slow addition to a stirred mixture of saturated sodium bicarbonate and ice.
- Solvent Compatibility: Compatible with CH_2Cl_2 , CHCl_3 , THF (anhydrous), and Toluene. Avoid protic solvents (MeOH, EtOH, Water).

Synthesis & Purification Workflow

The standard preparation involves the chlorination of 3,3-dimethylacrylic acid using thionyl chloride (

).

Experimental Protocol

- Setup: Flame-dried round-bottom flask equipped with a reflux condenser and an inert gas inlet ().
- Reaction: Charge flask with 3,3-dimethylacrylic acid (1.0 equiv). Add thionyl chloride (1.5 equiv) dropwise at 0°C .
- Reflux: Heat the mixture to reflux (approx. 80°C) for 2–3 hours until gas evolution (,) ceases.
- Purification:
 - Remove excess via rotary evaporation.
 - Critical Step: Distill the residue under reduced pressure (vacuum distillation).
 - Boiling Point: $145\text{--}147^\circ\text{C}$ (at 760 mmHg); $\sim 55\text{--}60^\circ\text{C}$ (at 15 mmHg).
- Yield: Expect 85–95% as a clear to pale yellow liquid.

Spectroscopic Data (The Core)

A. Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the carbonyl stretch. The conjugation with the alkene lowers the frequency slightly compared to saturated acid chlorides, but it remains distinctively high.

Functional Group	Wavenumber ()	Diagnostic Feature
C=O Stretch	1770 – 1785	Primary ID. Strong, sharp band. (Higher than ester/acid, lower than saturated R-COCl).
C=C Stretch	1625 – 1640	Medium intensity. Conjugated alkene.
C-H Stretch	2920 – 2980	Weak/Medium. Methyl C-H stretches.
C-Cl Stretch	~750 – 800	Weak. Fingerprint region confirmation.

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QC Note: The presence of a broad band at 2500–3300 cm^{-1} indicates hydrolysis to the carboxylic acid (impurity).

B. Nuclear Magnetic Resonance (NMR)

Data reported in

. The molecule exhibits distinct allylic coupling, often appearing as fine splitting rather than clean singlets.

^1H NMR (400 MHz,

Shift (, ppm)	Multiplicity	Integral	Assignment	Structural Context
6.05 – 6.15	Septet (or broad s)	1H	=CH-COCl	Vinylic proton. Deshielded by COCl.
2.18 – 2.22	Doublet (Hz)	3H	-CH ₃ (trans)	Methyl trans to carbonyl.
1.98 – 2.02	Doublet (Hz)	3H	-CH ₃ (cis)	Methyl cis to carbonyl.

Note: The two methyl groups are non-equivalent due to the restricted rotation of the C=C double bond. The "trans" methyl (relative to the carbonyl) typically resonates slightly downfield.

 ^{13}C NMR (100 MHz,**)**

Shift (, ppm)	Assignment
166.5	C=O (Carbonyl). Distinctive for conjugated acid chloride.
162.0	C=C (Quaternary, -carbon).
118.5	C=C (Methine, -carbon).
27.5	-CH ₃ (Methyl A).
21.0	-CH ₃ (Methyl B).

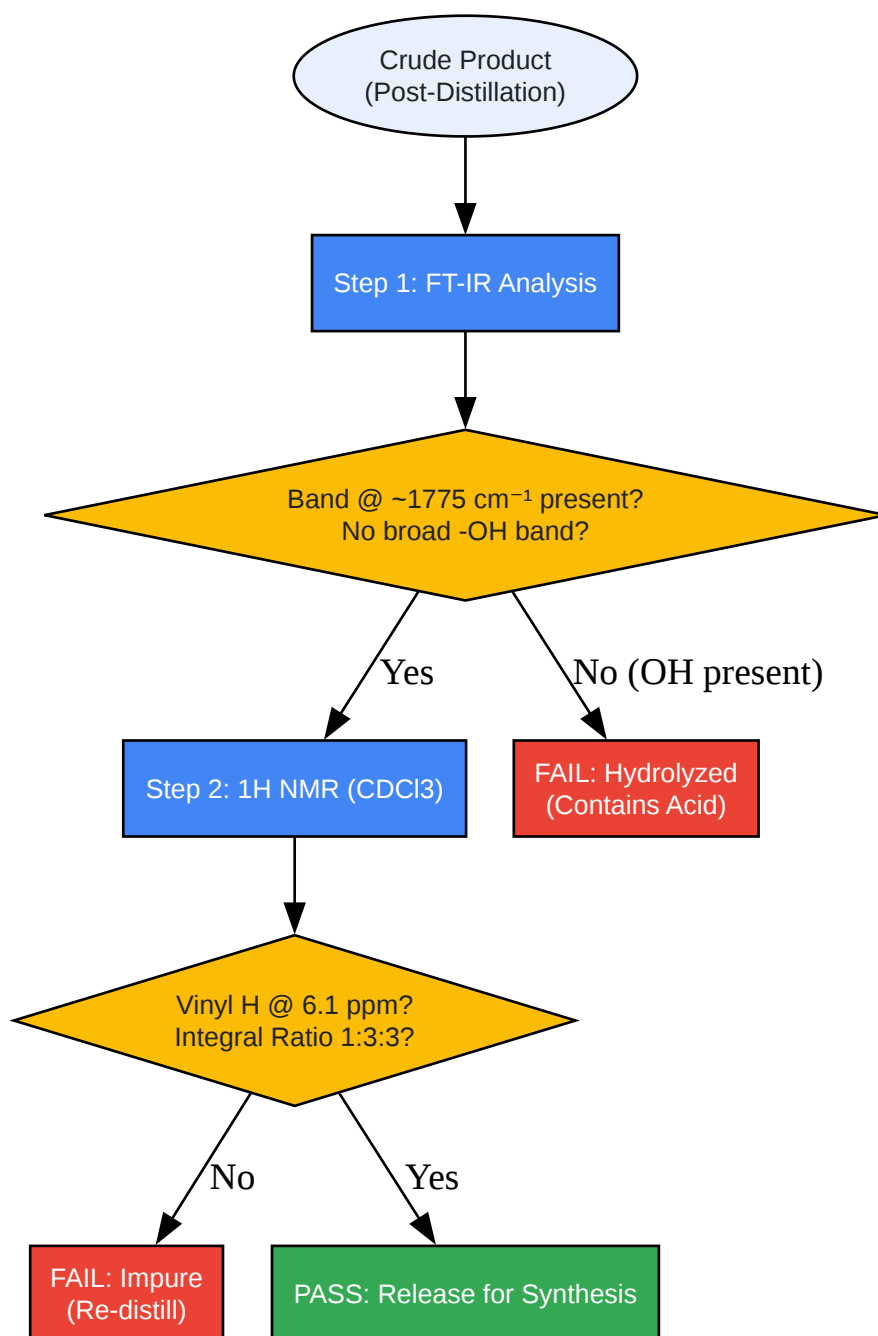
C. Mass Spectrometry (EI-MS)

Ionization Mode: Electron Impact (70 eV).

m/z	Intensity	Fragment Assignment	Mechanism
118 / 120	Weak	[M] ⁺	Molecular Ion. Shows 3:1 ratio characteristic of Chlorine ().
83	100% (Base)	[M – Cl] ⁺	Acylium Ion formation (Resonance stabilized).
55	High	[C ₄ H ₇] ⁺	Loss of CO from m/z 83. Isobutenyl cation.
39	Medium	[C ₃ H ₃] ⁺	Propargyl cation (rearrangement).

Quality Control & Logic Workflow

The following diagram illustrates the decision matrix for validating the synthesized compound before use in downstream applications.



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Figure 1: Analytical decision tree for validating **3,3-Dimethylacryloyl chloride** purity.

References

- Sigma-Aldrich. **3,3-Dimethylacryloyl chloride** Product Specification & COA. [Link](#)
- NIST Chemistry WebBook. 3-Methyl-2-butenoyl chloride Spectral Data. [Link](#)
- PubChem. Compound Summary: **3,3-Dimethylacryloyl chloride** (CAS 3350-78-5). [Link](#)
- Organic Syntheses. General Procedures for Acid Chloride Synthesis via Thionyl Chloride. [Link](#)
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Phone: (601) 213-4426
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